

In-Depth Technical Guide: Health and Safety Data for Disperse Yellow 86

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Yellow 86

Cat. No.: B076884

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available health and safety information for the synthetic textile colorant, C.I. **Disperse Yellow 86** (CAS No. 12223-97-1). Due to a notable lack of specific toxicological and environmental data for **Disperse Yellow 86**, this document also references data for the structurally related and more extensively studied Disperse Yellow 3. This guide is intended for an audience of researchers, scientists, and drug development professionals who may handle this substance. All quantitative data is presented in structured tables, and where available, detailed experimental methodologies are provided. Diagrams illustrating safety protocols and experimental workflows are included to ensure safe handling and application.

Chemical Identification and Physical Properties

Disperse Yellow 86 is a nitrodiphenylamine dye. Its primary use is in the printing of polyester, acetate, and polyamide fibers.^[1]

Identifier	Value	Source
Chemical Name	4-[(4-ethoxyphenyl)amino]- N,N-dimethyl-3- nitrobenzenesulfonamide	[2][3]
C.I. Name	Disperse Yellow 86, C.I. 10353	
CAS Number	12223-97-1	[1]
Molecular Formula	C ₁₆ H ₁₉ N ₃ O ₅ S	[1]
Molecular Weight	365.41 g/mol	
Appearance	Red-light yellow to yellow- orange powder	[1]
Boiling Point	510.2°C at 760 mmHg	[2]
Density	1.336 g/cm ³	[2]

Toxicological Data

There is a significant lack of publicly available toxicological data for **Disperse Yellow 86**. To provide a perspective on the potential hazards associated with this class of dyes, data for the well-studied Disperse Yellow 3 (CAS No. 2832-40-8) is presented below as a surrogate. It is crucial to note that this data may not be directly applicable to **Disperse Yellow 86**.

Acute Toxicity

Specific acute toxicity data for **Disperse Yellow 86** was not found. For Disperse Yellow 3, studies have shown dose-related adverse effects. In a 14-day study, Fischer 344 rats and B6C3F₁ mice were fed diets containing Disperse Yellow 3. Deaths were observed in rats at concentrations of 50,000 ppm and higher, and in mice at 100,000 ppm.[4]

Carcinogenicity

There are no specific carcinogenicity studies available for **Disperse Yellow 86**. However, Disperse Yellow 3 is suspected of causing cancer.[5] Long-term oral administration studies in rodents have shown that Disperse Yellow 3 produced an increase in the incidence of

hepatocellular adenomas in male rats.[4][6] In female mice, it led to an increased incidence of hepatocellular tumors and malignant lymphomas, while in male mice, an increase in alveolar/bronchiolar adenomas was observed.[4]

Mutagenicity

No specific mutagenicity data for **Disperse Yellow 86** was identified. Disperse Yellow 3 has been shown to be mutagenic in several strains of Salmonella typhimurium both with and without metabolic activation.[7] It has also been reported to induce sister chromatid exchanges in Chinese hamster ovary cells.[7]

Hazard Identification and First Aid

Hazard Statements

Based on data for similar disperse dyes, **Disperse Yellow 86** should be handled with care. Potential hazards may include:

- Skin irritation and potential for allergic skin reaction.
- Eye irritation.
- Respiratory tract irritation if inhaled as dust.
- Suspected carcinogenicity based on surrogate data.

First Aid Measures

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
- In case of skin contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling, Storage, and Personal Protection

Safe Handling

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Use non-sparking tools.

Storage

- Keep container tightly closed in a dry and well-ventilated place.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Safety glasses with side-shields or chemical goggles.
- Skin Protection: Handle with gloves. Wear protective clothing.
- Respiratory Protection: For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

Environmental Fate and Ecotoxicity

Specific environmental fate and ecotoxicity data for **Disperse Yellow 86** are not readily available. Dyes, in general, can be persistent in the environment and may be toxic to aquatic life.

Experimental Protocols

Detailed experimental protocols for toxicological or environmental studies on **Disperse Yellow 86** are not available in the public domain. The following are generalized protocols for dye analysis and toxicity testing that can be adapted for research purposes.

General Protocol for Analysis of Disperse Dyes in Textiles by HPLC

This protocol is a general guideline for the extraction and analysis of disperse dyes from textile samples.

- Sample Preparation:
 - Accurately weigh approximately 1.0 g of the textile sample.
 - Cut the sample into small pieces.
 - Place the sample in a flask and add a suitable extraction solvent (e.g., methanol, chlorobenzene, or a mixture).
 - Extract the dye using an ultrasonic bath at a controlled temperature (e.g., 60-70°C) for a specified time (e.g., 30-60 minutes).
 - Allow the extract to cool and then filter it to remove textile fibers.
 - The filtrate may require further cleanup or concentration before analysis.
- HPLC Analysis:
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of two or more solvents, such as acetonitrile and water with a modifier like formic acid.
 - Detection: A photodiode array (PDA) detector to obtain the UV-Vis spectrum of the dye and a mass spectrometer (MS) for definitive identification.
 - Quantification: Use an external standard calibration curve prepared from a certified reference standard of the analyte.

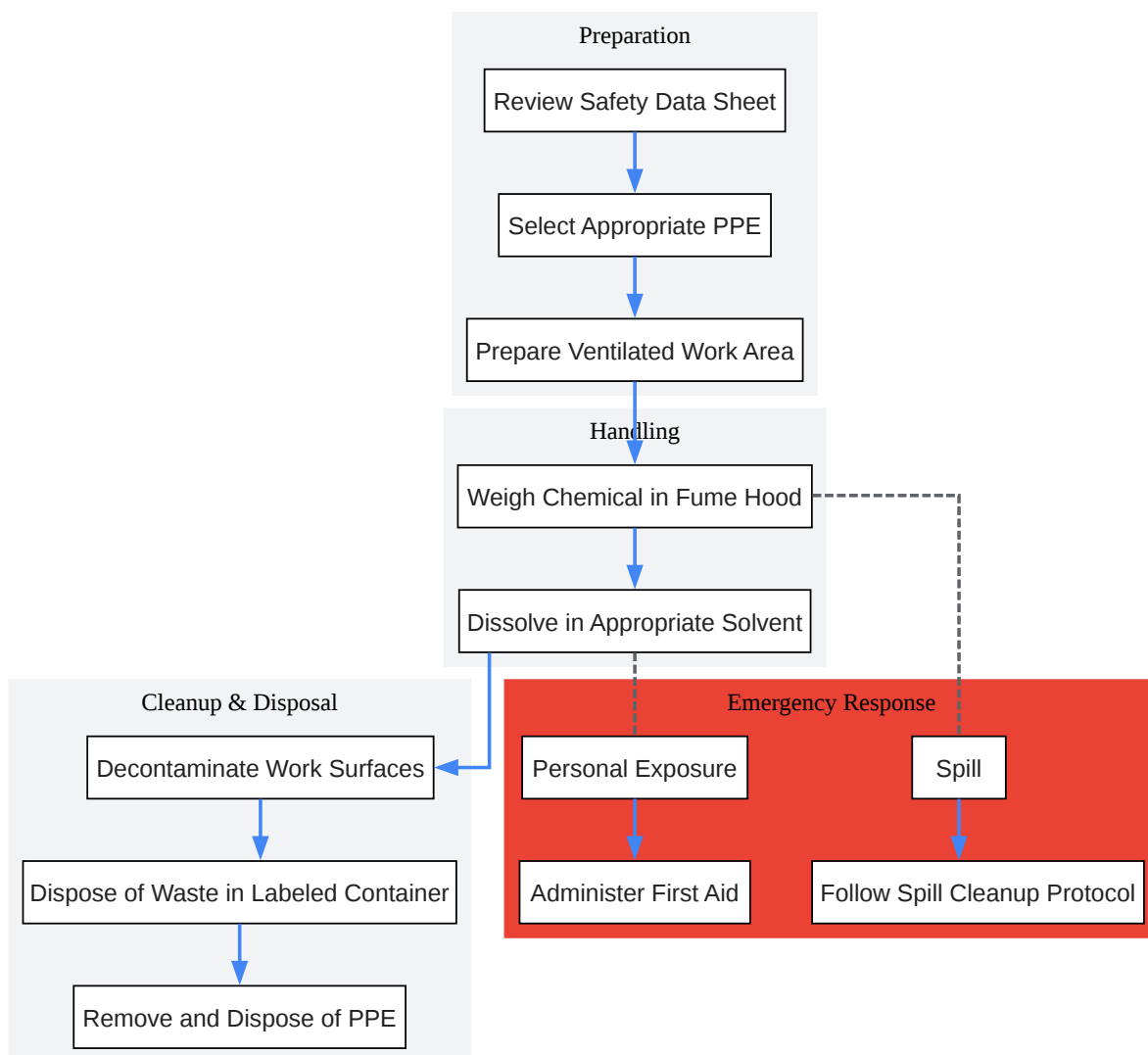
General Protocol for an Acute Oral Toxicity Study (Up-and-Down Procedure - OECD 425)

This is a generalized protocol for assessing the acute oral toxicity of a chemical.

- Test Animals: Typically, female rats are used.
- Housing and Feeding: Animals are housed in standard conditions with access to food and water.
- Dosing:
 - A single animal is dosed with the test substance at a starting dose level.
 - The animal is observed for signs of toxicity for a defined period (e.g., 48 hours).
 - If the animal survives, the next animal is dosed at a higher dose. If the animal dies, the next animal is dosed at a lower dose.
 - The dose progression or regression factor is typically 3.2.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Endpoint: The study allows for the estimation of the LD50 with a confidence interval.

Visualizations

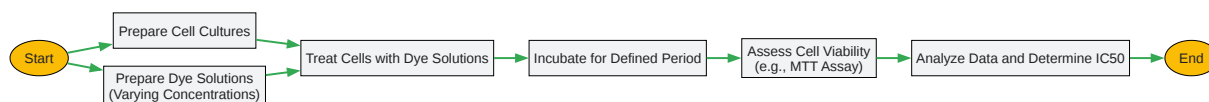
Safety Handling Workflow for Chemical Dyes



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Caption: A logical workflow for the safe handling of chemical dyes in a laboratory setting.

General Experimental Workflow for Dye Toxicity Assay



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Caption: A generalized experimental workflow for assessing the in vitro toxicity of a dye.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Health and Safety Data for Disperse Yellow 86]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076884#health-and-safety-data-sheet-for-disperse-yellow-86\]](https://www.benchchem.com/product/b076884#health-and-safety-data-sheet-for-disperse-yellow-86)

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